

Solid-Phase Extraction Protocol for DL-Phenylmercapturic Acid-d5 Analysis in Urine

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Compound of Interest

Compound Name: DL-Phenylmercapturic acid-d5

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Application Note

This document provides a detailed solid-phase extraction (SPE) protocol for the determination of **DL-Phenylmercapturic acid-d5** (d5-PMA) in human urine samples. d5-PMA is the deuterated internal standard for S-Phenylmercapturic acid (SPMA), a key biomarker for assessing exposure to benzene.[1] The methodologies outlined are intended for researchers, scientists, and professionals in drug development and occupational toxicology. The protocol is designed for subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

DL-Phenylmercapturic acid-d5 is utilized as an internal standard to enhance the accuracy and ruggedness of the analytical method for SPMA quantification.[2][3] The extraction procedures detailed below are based on established methods for SPMA and are applicable for the extraction of d5-PMA from biological matrices. Two primary SPE methods are presented: one utilizing a C18 non-polar stationary phase and another employing a mixed-mode anion exchange (Oasis MAX) sorbent.

The selection of the SPE method will depend on the specific requirements of the laboratory, including available resources and desired sample throughput. Both methods have been demonstrated to provide clean extracts suitable for sensitive LC-MS/MS analysis.[2][4]

Quantitative Data Summary

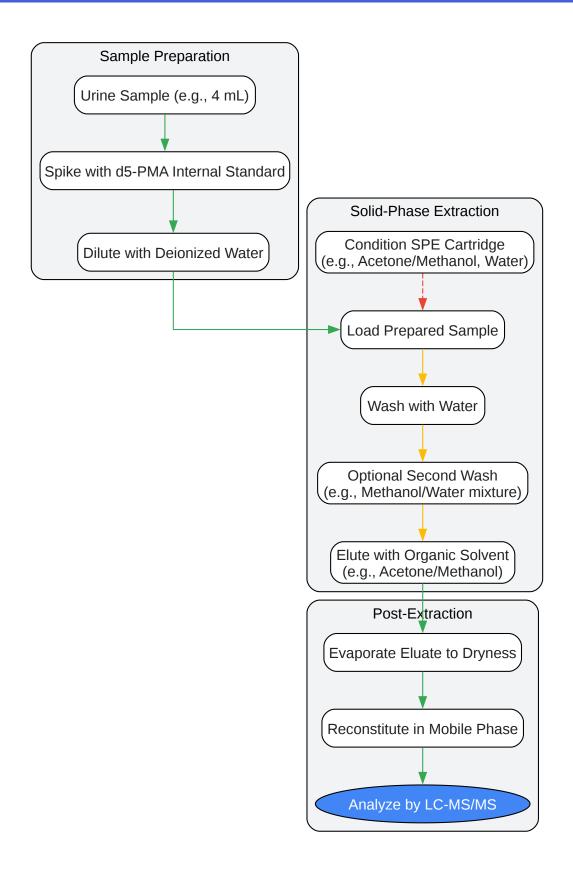


The following table summarizes the performance characteristics of analytical methods employing solid-phase extraction for the analysis of S-Phenylmercapturic acid, with **DL-Phenylmercapturic acid-d5** as the internal standard.

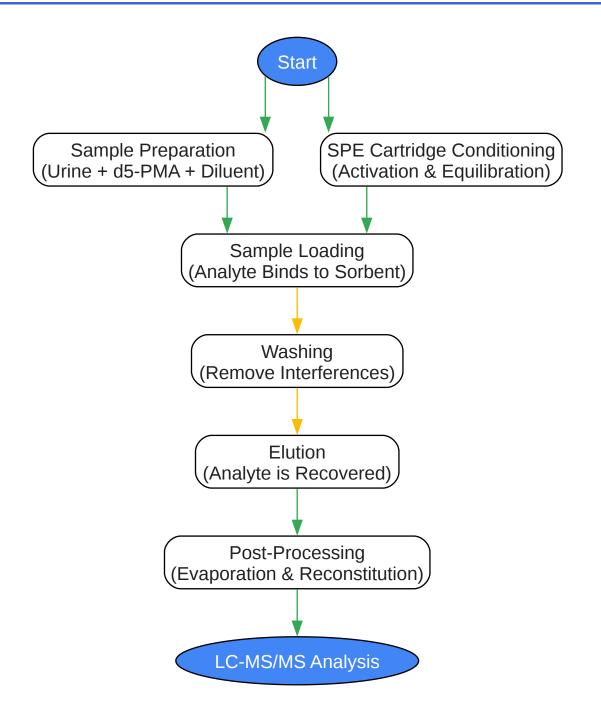
Parameter	Method 1 (C18 SPE)	Method 2 (Oasis MAX SPE)
Analyte	S-Phenylmercapturic acid	S-Phenylmercapturic acid
Internal Standard	DL-Phenylmercapturic acid-d5	S-Phenylmercapturic acid-d5
Matrix	Human Urine	Human Urine
Calibration Range	0.5 - 50 ng/mL	0.4 - 200 ng/mL
Linearity (r)	> 0.99	Not explicitly stated, but linearity is confirmed
Precision (%RSD)	< 6.5%	Not explicitly stated, but good precision is reported
Accuracy (%RE)	< 7.5%	Not explicitly stated, but good accuracy is reported
Detection	LC-MS/MS (ESI-)	LC-MS/MS (ESI-)
Reference	[4]	[2][3]

Experimental Workflow









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- 4. cdc.gov [cdc.gov]
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